

A Comprehensive Technical Guide to 2,3-Dichloro-6-nitrobenzonitrile

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Compound of Interest

Compound Name: 2,3-Dichloro-6-nitrobenzonitrile

Cat. No.: B029917

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties, synthesis, and safety information for **2,3-Dichloro-6-nitrobenzonitrile** (CAS No. 2112-22-3), a key intermediate in pharmaceutical synthesis. The information is compiled from various scientific and chemical data sources to support research and development activities.

Core Physicochemical Properties

2,3-Dichloro-6-nitrobenzonitrile is a brown solid compound with the molecular formula $C_7H_2Cl_2N_2O_2$.^{[1][2][3]} It is primarily utilized as an intermediate in the synthesis of various pharmaceutical compounds, most notably Anagrelide.^{[1][2]}

General and Computational Properties

The following table summarizes the key identifiers and computed properties for **2,3-Dichloro-6-nitrobenzonitrile**.

Property	Value	Reference
CAS Number	2112-22-3	[2] [4]
Molecular Formula	C ₇ H ₂ Cl ₂ N ₂ O ₂	[2] [3] [5]
Molecular Weight	217.01 g/mol	[2] [4] [5]
Exact Mass	215.9493327 u	[1]
IUPAC Name	2,3-dichloro-6-nitrobenzonitrile	[5]
SMILES	[O-]--INVALID-LINK-- <chem>C1=CC=C(C(Cl)C(Cl)=C1C#N</chem>	[5]
InChI Key	RDFDRMZAXQLRT- UHFFFAOYSA-N	[3] [5]
Topological Polar Surface Area	69.6 Å ²	[1]
XLogP3	2.7	[1]
Appearance	Brown solid	[1] [2]

Experimental Physicochemical Data

This table presents the experimentally determined physical and chemical properties of the compound.

Property	Value	Reference
Melting Point	93-96 °C (lit.)	[1][2][3]
Boiling Point	343.7 °C at 760 mmHg	[1][2]
Density	1.6 ± 0.1 g/cm ³	[1][2]
Flash Point	161.6 ± 27.9 °C	[1]
Vapor Pressure	6.94E-05 mmHg at 25°C	[1]
Refractive Index	1.616	[1]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly)	[2]
Storage Conditions	Refrigerator, Sealed in dry, Room Temperature	[1][2][6]

Synthesis and Experimental Protocols

2,3-Dichloro-6-nitrobenzonitrile can be synthesized from 1,2,3-trichloro-4-nitrobenzene.[1][2]

The process involves a cyanide exchange reaction.

Synthesis of 2,3-Dichloro-6-nitrobenzonitrile

Reactants:

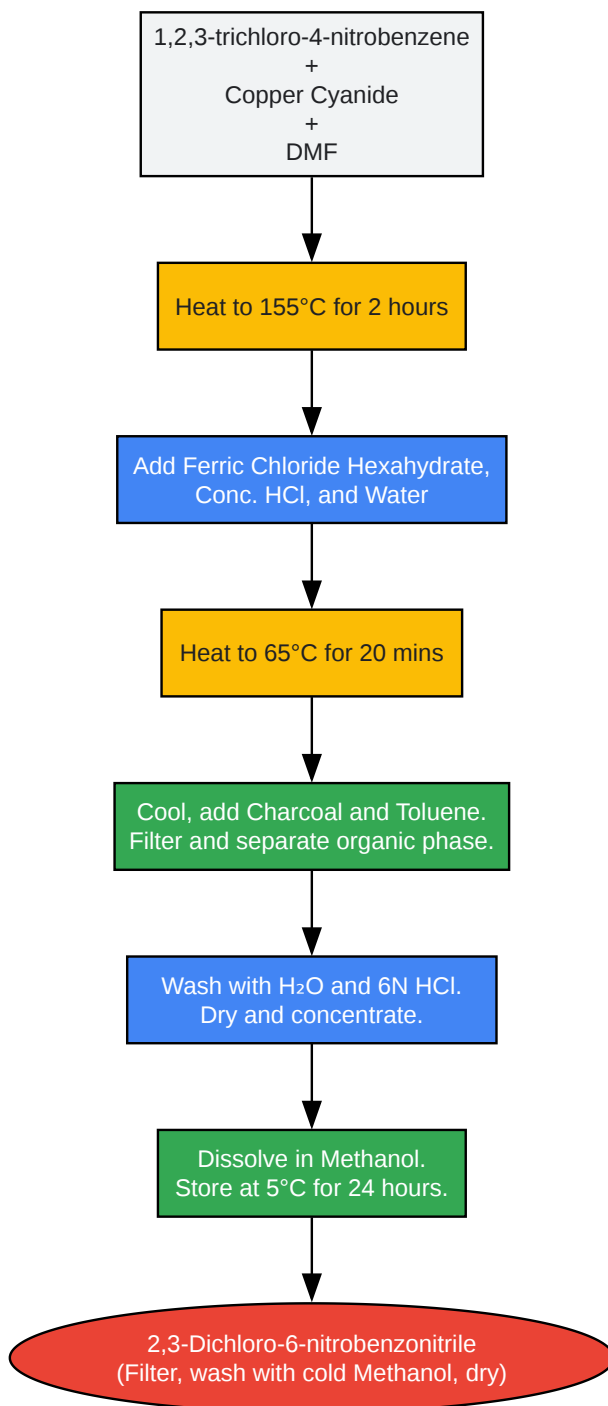
- 1,2,3-trichloro-4-nitrobenzene
- Copper (I) cyanide (CuCN)
- Dimethylformamide (DMF)
- Ferric chloride hexahydrate
- Concentrated hydrochloric acid
- Toluene

- Charcoal
- Methanol

Procedure:

- A solution of 1.831 kg of 1,2,3-trichloro-4-nitrobenzene and 0.861 kg of copper cyanide in 1.21 L of DMF is prepared.[\[1\]](#)
- The mixture is heated to 155 °C for 2 hours and then allowed to cool to room temperature.[\[1\]](#)
- A separate solution of 3.24 kg of ferric chloride hexahydrate, 0.806 L of concentrated hydrochloric acid, and 4.87 L of water is added to the reaction mixture.[\[1\]](#)
- The combined solution is heated to 65 °C for 20 minutes.[\[1\]](#)
- After cooling, the mixture is stirred with 0.55 kg of charcoal and 4 L of toluene, and then filtered.[\[1\]](#)
- The organic phase is separated, and the aqueous phase is extracted with toluene.[\[1\]](#)
- The combined toluene layers are washed sequentially with water and 6 N HCl, then dried and concentrated to form a slurry.[\[1\]](#)
- The slurry is dissolved in 1.5 L of methanol and stored at 5 °C for 24 hours to facilitate crystallization.[\[1\]](#)
- The final product, **2,3-Dichloro-6-nitrobenzonitrile**, is collected by filtration, washed with 1.5 L of cold methanol, and dried at 40 °C.[\[1\]](#)

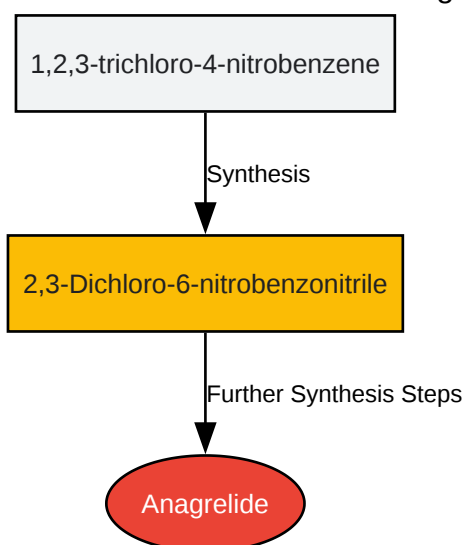
Synthesis Workflow for 2,3-Dichloro-6-nitrobenzonitrile

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **2,3-Dichloro-6-nitrobenzonitrile**.

Role in Drug Development

2,3-Dichloro-6-nitrobenzonitrile is a crucial starting material for the synthesis of Anagrelide, a drug used to treat thrombocythemia (a high number of platelets in the blood).[1][2] The logical relationship highlights its position as a key intermediate in the production of this therapeutic agent.

Role of 2,3-Dichloro-6-nitrobenzonitrile in Anagrelide Synthesis



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Caption: Role as an intermediate in the synthesis of Anagrelide.

Safety Information

It is important to handle **2,3-Dichloro-6-nitrobenzonitrile** with appropriate safety precautions.

GHS Hazard Information

- Hazard Statements: H315 (Causes skin irritation).[1] The compound may also cause eye irritation and respiratory irritation.[7]

- Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362, P403+P233, P405, and P501.[1]
- Hazard Codes: Xi (Irritant).[2]

This guide is intended for research and development purposes only. All handling and experimental procedures should be conducted by trained professionals in a suitable laboratory setting, adhering to all relevant safety guidelines.

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